

# Biosynthesis pathway of G-4'G-7S from genistein

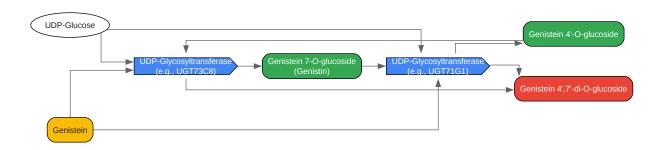
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# **Biosynthesis Pathway of Genistein Glycosides**

Genistein, a prominent isoflavone found in soybeans and other legumes, undergoes glycosylation to form various glycosides. This process is primarily catalyzed by UDP-glycosyltransferases (UGTs), which transfer a glycosyl moiety from an activated sugar donor, such as UDP-glucose, to the genistein molecule. The most common sites of glycosylation are the 7-hydroxyl and 4'-hydroxyl groups, leading to the formation of genistein 7-O-glucoside (genistin), genistein 4'-O-glucoside, and genistein 4',7'-di-O-glucoside.

The biosynthesis of genistein itself originates from the phenylpropanoid pathway. The key enzymatic steps leading to genistein glycosides are outlined below:





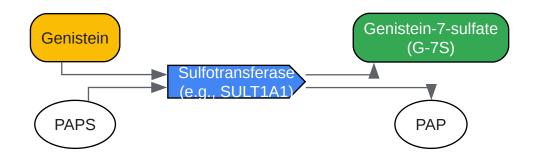
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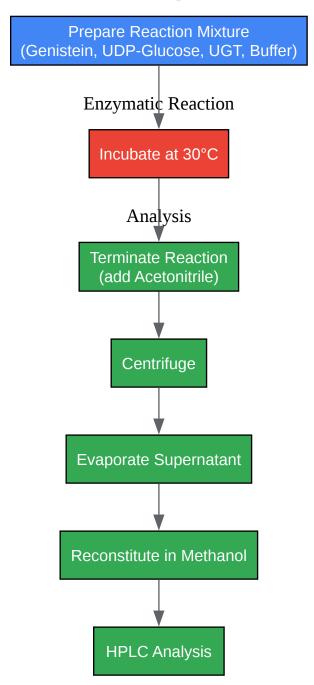
# **Enzymatic Sulfation of Genistein**

In mammalian systems, genistein and its glycosides undergo phase II metabolism, which includes sulfation. This reaction is catalyzed by sulfotransferases (SULTs), which transfer a sulfonate group from the donor molecule 3'-phosphoadenosine-5'-phosphosulfate (PAPS) to a hydroxyl group of genistein. This process increases the water solubility of genistein, facilitating its excretion. The 7-hydroxyl group is a primary site for sulfation.

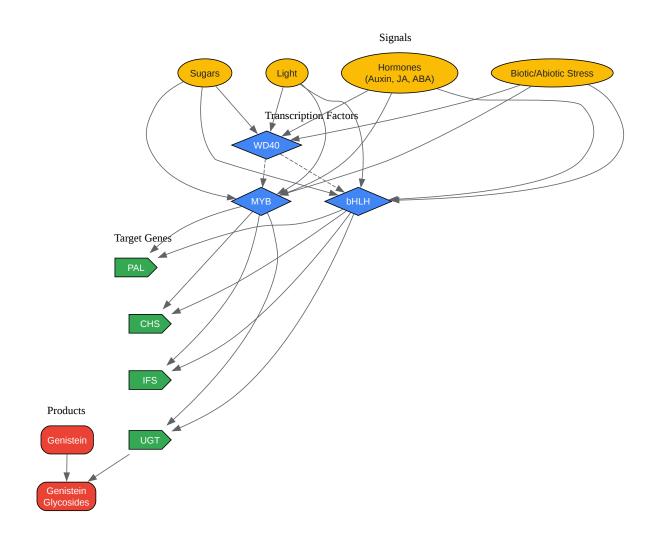




## **Reaction Preparation**







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